

Technical Support Center: PS372424 Hydrochloride

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Compound of Interest

Compound Name: PS372424 hydrochloride

Cat. No.: B2538551

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This technical support guide provides detailed information, troubleshooting advice, and frequently asked questions for researchers and scientists using **PS372424 hydrochloride**, particularly concerning its solubility in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **PS372424 hydrochloride** for in vitro use?

A1: The recommended solvent for preparing stock solutions of **PS372424 hydrochloride** for in vitro experiments is Dimethyl Sulfoxide (DMSO).^{[1][2]}

Q2: What is the reported solubility of **PS372424 hydrochloride** in DMSO?

A2: There are varying reports on the solubility of **PS372424 hydrochloride** in DMSO. It is crucial to consult the certificate of analysis provided by your specific supplier. Reported solubilities range from 20 mg/mL to as high as 250 mg/mL, with the latter often requiring sonication to achieve full dissolution.^{[1][2]}

Q3: What are the molecular formula and molecular weight of **PS372424 hydrochloride**?

A3: The molecular formula is C₃₃H₄₅ClN₆O₄ (or C₃₃H₄₄N₆O₄ · HCl), and the molecular weight is 625.20 g/mol.^{[1][2]}

Q4: How should I prepare a stock solution of **PS372424 hydrochloride** in DMSO?

A4: A detailed protocol for preparing a stock solution is provided in the "Experimental Protocols" section below. It is essential to use high-quality, anhydrous DMSO and sonicate to ensure complete dissolution.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q5: How should I store the solid compound and the DMSO stock solution?

A5:

- Solid Compound: Store at 4°C, sealed and protected from moisture.[\[1\]](#)[\[2\]](#)
- DMSO Stock Solution: For long-term storage, aliquot the solution into single-use vials and store at -80°C for up to 6 months. For short-term storage, -20°C for up to 1 month is recommended.[\[1\]](#)[\[3\]](#) Avoid repeated freeze-thaw cycles.[\[3\]](#)

Data Presentation

Solubility Data Summary

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	250 mg/mL	399.87 mM	Requires sonication. [1] [2]
DMSO	20 mg/mL	~32 mM	Results in a clear solution.
DMSO	Not specified	10 mM	No additional details provided. [4]

Physicochemical Properties

Property	Value
Molecular Formula	C33H45CIN6O4[1][2]
Molecular Weight	625.20 g/mol [1][2]
Appearance	White to off-white solid powder.[3]
Target	CXCR3[1][2]
Pathway	GPCR/G Protein; Immunology/Inflammation[1][2]

Troubleshooting Guide

Problem: The compound won't fully dissolve in DMSO.

- Solution 1: Increase Energy Input. Use an ultrasonic bath to aid dissolution.[1][2] Gentle warming (to no more than 37°C) can also be effective, but be cautious about potential compound degradation.
- Solution 2: Check Solvent Quality. DMSO is highly hygroscopic.[3] Absorbed water can significantly decrease the solubility of many compounds. Always use fresh, anhydrous (or newly opened) DMSO for preparing stock solutions.[3]
- Solution 3: Re-evaluate Concentration. You may be attempting to prepare a solution that is above the solubility limit for your specific batch of the compound. Try preparing a more dilute stock solution.

Problem: My DMSO stock solution shows precipitation after being stored at -20°C or -80°C.

- Solution: This is a common issue with DMSO stock solutions. Before use, bring the vial to room temperature and then warm it gently in a 37°C water bath for a few minutes. Vortex or sonicate briefly until all precipitate has redissolved, ensuring the solution is clear before making dilutions for your experiment.[3]

Problem: I observe a garlic-like odor after handling DMSO.

- Solution: This is a known characteristic of DMSO. It can be absorbed through the skin and metabolized, leading to a garlic-like odor on the breath.^[5] Always handle DMSO and solutions containing DMSO with appropriate personal protective equipment (PPE), including gloves, to minimize skin contact.

Experimental Protocols

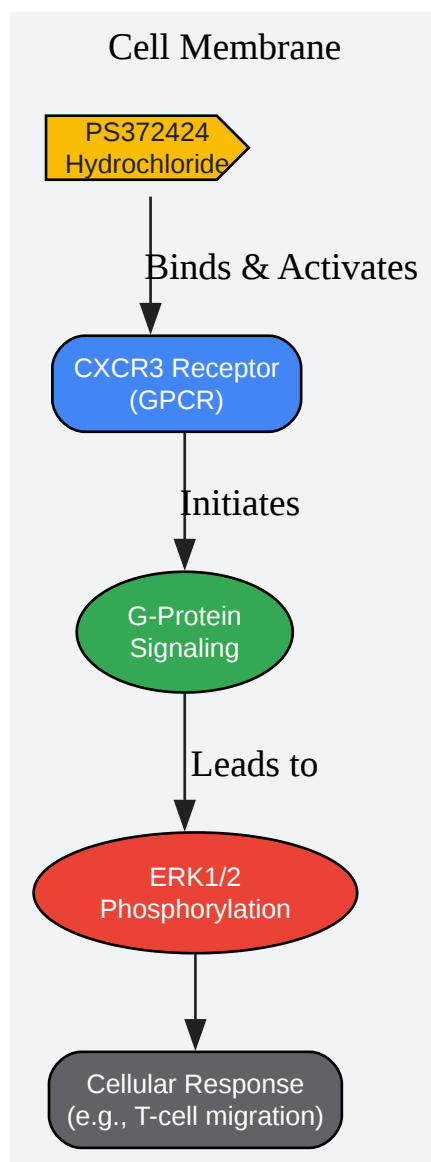
Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Before you begin, allow the vial of solid **PS372424 hydrochloride** to equilibrate to room temperature to prevent condensation of moisture onto the compound upon opening.
- Weighing: Accurately weigh out the desired amount of the compound. For example, to prepare 1 mL of a 10 mM solution, you would need 6.25 mg of **PS372424 hydrochloride** (Molecular Weight 625.20).
 - Calculation: $0.010 \text{ mol/L} \times 0.001 \text{ L} \times 625.20 \text{ g/mol} = 0.00625 \text{ g} = 6.25 \text{ mg}$
- Dissolution: Add the appropriate volume of fresh, anhydrous DMSO to the solid compound. In this example, add 1 mL of DMSO.
- Mixing: Vortex the solution vigorously for 1-2 minutes.
- Sonication: Place the vial in an ultrasonic water bath for 10-15 minutes to ensure complete dissolution.^{[1][2]} The solution should become clear.
- Storage: Aliquot the stock solution into single-use, low-retention tubes. Store at -80°C for long-term storage or -20°C for short-term use.^{[1][3]}

Visualizations

Signaling Pathway of PS372424 Hydrochloride

PS372424 is an agonist for the CXCR3 receptor, a G-protein coupled receptor (GPCR). Activation of CXCR3 by PS372424 initiates downstream signaling cascades, including the phosphorylation of ERK1/2, which is a key event in T-cell migration and activation.^{[1][3]}



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Caption: Signaling pathway of **PS372424 hydrochloride** via CXCR3 activation.

Experimental Workflow

The following diagram illustrates a typical workflow for using **PS372424 hydrochloride**, from preparing the stock solution to performing a cell-based assay.



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Caption: General experimental workflow for using **PS372424 hydrochloride**.

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